

# Application Note: Bacterial Identification Using the Methyl Red Test

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## Compound of Interest

Compound Name: *Propyl red*

Cat. No.: *B1294551*

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## Introduction

Accurate and rapid differentiation of bacterial species is critical in research, clinical diagnostics, and drug development. Biochemical tests remain a cornerstone of microbial identification. This document provides a detailed protocol for the Methyl Red (MR) test, a classic biochemical assay used to differentiate bacteria based on their glucose fermentation pathways. It is important to note that the term "**Propyl Red**" is not standard in microbiological literature; it is highly probable that the intended assay is the "Methyl Red" test, which is a standard procedure for bacterial identification, particularly within the Enterobacteriaceae family. This application note will, therefore, focus on the well-established Methyl Red test protocol.

The Methyl Red (MR) test is designed to identify bacteria that perform mixed-acid fermentation of glucose.<sup>[1][2]</sup> In this pathway, bacteria ferment glucose into a variety of stable acidic end products, including lactic, acetic, and formic acid.<sup>[1][3]</sup> The accumulation of these acids significantly lowers the pH of the culture medium to 4.4 or below.<sup>[1]</sup> The addition of the pH indicator, methyl red, results in a distinct red color at this acidic pH, indicating a positive test. Conversely, organisms that produce less stable or neutral end products will not lower the pH to the same extent, resulting in a yellow or orange color upon addition of the indicator, which constitutes a negative test.

This test is often performed in conjunction with the Voges-Proskauer (VP) test, as they assess two different branches of glucose metabolism. Together, they form part of the IMViC (Indole,

Methyl Red, Voges-Proskauer, and Citrate) series of tests, which are instrumental in differentiating enteric bacteria.

## Principle of the Methyl Red Test

The Methyl Red (MR) test is a biochemical assay that determines the ability of an organism to produce and maintain stable acid end products from glucose fermentation. All members of the Enterobacteriaceae family initially ferment glucose to pyruvic acid. Some bacteria, through a mixed-acid fermentation pathway, further metabolize pyruvic acid into a mixture of stable acids. This significant production of acid overcomes the phosphate buffer in the growth medium, leading to a sustained low pH.

The MR test uses a specialized medium, MR-VP broth, which contains glucose as the fermentable carbohydrate, peptone as a source of nitrogen, and dipotassium phosphate as a buffer. After incubation, the pH indicator methyl red is added. Methyl red is red at a pH of 4.4 or below and yellow at a pH above 6.2. An intermediate orange color may be observed between these pH values. A positive MR test, indicated by a red color, signifies the presence of sufficient stable acids to maintain a pH of 4.4 or lower. A negative result, indicated by a yellow color, suggests that the organism does not produce stable acids through mixed-acid fermentation.

## Experimental Protocol

This protocol outlines the necessary steps for performing the Methyl Red test for bacterial identification.

Materials:

- MR-VP Broth:
  - Buffered peptone: 7.0 g/L
  - Dextrose (Glucose): 5.0 g/L
  - Dipotassium phosphate: 5.0 g/L
  - Final pH:  $6.9 \pm 0.2$
- Methyl Red Reagent:

- Methyl Red: 0.1 g
- Ethanol (95%): 300 mL
- Distilled water: 200 mL
- Sterile test tubes
- Inoculating loop or needle
- Bacterial culture (18-24 hour pure culture)
- Incubator (35-37°C)
- Positive control: *Escherichia coli*
- Negative control: *Enterobacter aerogenes*

#### Procedure:

- **Media Preparation:** Prepare MR-VP broth according to the manufacturer's instructions. Dispense 5 mL aliquots into test tubes and sterilize by autoclaving.
- **Inoculation:** Aseptically inoculate the MR-VP broth with a pure culture of the test organism. An inoculating loop or needle can be used.
- **Incubation:** Incubate the inoculated tubes at 35-37°C for a minimum of 48 hours. Some protocols recommend incubation for up to 5 days for certain organisms.
- **Aliquot Preparation:** After incubation, aseptically transfer approximately 1 mL of the broth to a clean, sterile test tube. The remaining broth can be used for the Voges-Proskauer (VP) test if desired.
- **Addition of Indicator:** Add 2-3 drops of the Methyl Red reagent to the 1 mL aliquot.
- **Observation:** Observe for an immediate color change on the surface of the medium.

#### Interpretation of Results:

- **Positive Result:** A distinct and stable bright red color develops immediately upon the addition of the methyl red reagent. This indicates that the organism has produced a large amount of stable acid from glucose fermentation, lowering the pH to 4.4 or below.
- **Negative Result:** The broth remains yellow, which is the original color of the reagent in a neutral or alkaline medium. This signifies that the organism does not produce stable acids via the mixed-acid pathway.
- **Weakly Positive/Equivocal Result:** An orange or red-orange color may develop. In such cases, it is recommended to re-incubate the remaining broth for an additional 24-48 hours and repeat the test.

## Data Presentation

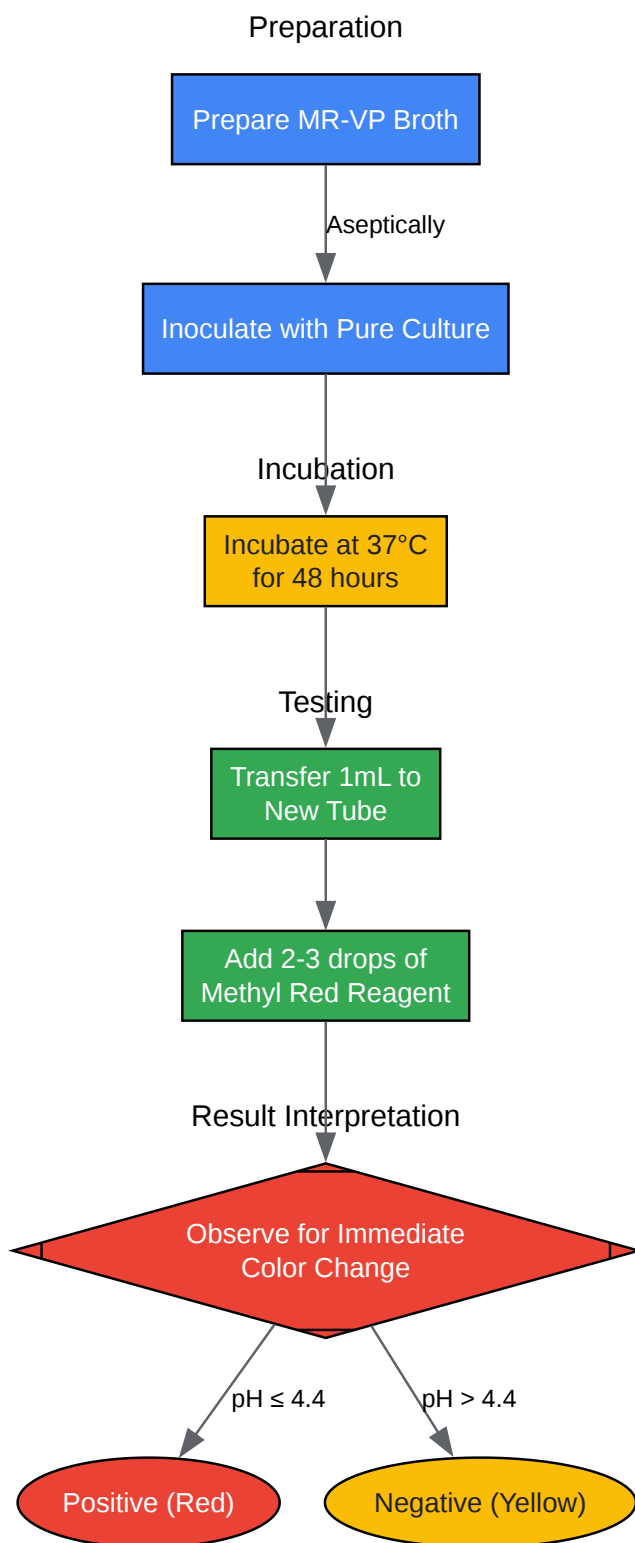
The following table summarizes the expected Methyl Red test results for several common bacterial species.

Bacterial Species	Gram Stain	Expected MR Test Result
Escherichia coli	Gram-neg	Positive (Red)
Klebsiella pneumoniae	Gram-neg	Negative (Yellow)
Enterobacter aerogenes	Gram-neg	Negative (Yellow)
Proteus vulgaris	Gram-neg	Positive (Red)
Salmonella enterica	Gram-neg	Positive (Red)
Shigella sonnei	Gram-neg	Positive (Red)
Yersinia enterocolitica	Gram-neg	Positive (Red)
Serratia marcescens	Gram-neg	Negative (Yellow)

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the key steps in the Methyl Red testing protocol.

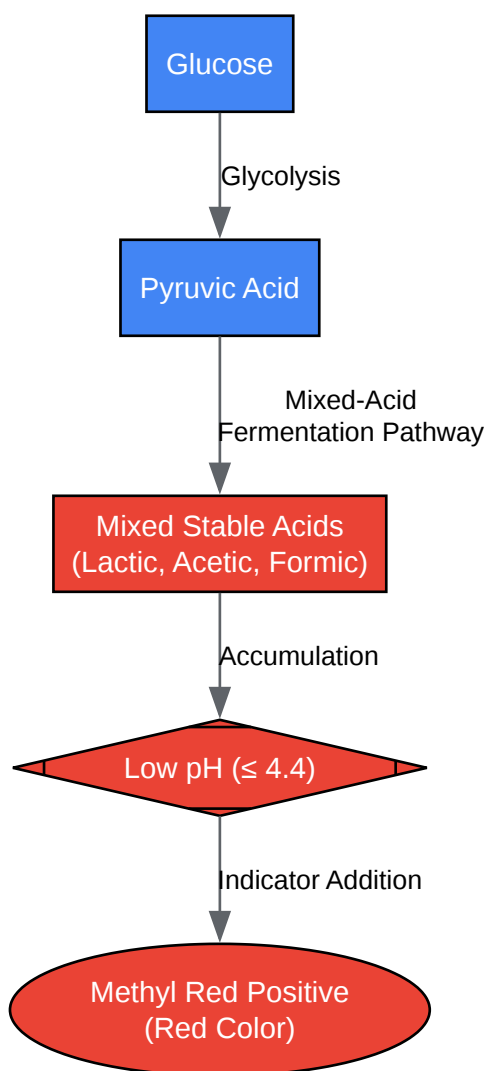


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Caption: Workflow for the Methyl Red test.

## Signaling Pathway Diagram

The following diagram illustrates the biochemical pathway leading to a positive Methyl Red test result.



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Caption: Mixed-acid fermentation pathway.

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## References

- 1. Methyl Red (MR) Test: Principle, Procedure, and Results • Microbe Online [microbeonline.com]
- 2. bio.libretexts.org [bio.libretexts.org]
- 3. microbiologyinfo.com [microbiologyinfo.com]
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